Molecular Structure and Conformational Analysis of Cyclohexyl Alkynes

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Compound of Interest

Compound Name:	*(2-Methylbut-3-yn-2-yl)cyclohexane*
Cat. No.:	*B13587069*

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Executive Summary

Cyclohexyl alkynes represent a unique class of pharmacophores where a rigid, rod-like ethynyl group is appended to a flexible cyclohexane scaffold.[1] For drug development professionals, these molecules offer a strategic advantage: they act as bioisosteres for phenyl or tert-butyl groups while providing a distinct vector for chemical functionalization (e.g., "Click" chemistry). This guide provides a rigorous analysis of their thermodynamics, a self-validating synthetic protocol using the Bestmann-Ohira reagent, and the spectroscopic markers required for structural validation.

Structural Fundamentals & Thermodynamics

The Conformational Landscape

The cyclohexane ring exists primarily in a chair conformation.[2] Substituents on the ring oscillate between axial and equatorial positions via ring-flipping.[1] The thermodynamic preference is dictated by the steric bulk of the substituent, quantified by the A-value (Gibbs free energy difference between axial and equatorial conformers).

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The "Rod-Like" Anomaly

Unlike spherical substituents (e.g., methyl or tert-butyl), the ethynyl group (

) is cylindrical (rod-like).[1]

- Methyl Group A-value: ~1.70 kcal/mol.[1]
- Ethynyl Group A-value: ~0.41 – 0.52 kcal/mol.[1]

Mechanistic Insight: Despite the ethynyl group's length, its linear geometry minimizes steric clash with the syn-axial hydrogens (1,3-diaxial interactions). The electron density is concentrated along the cylinder axis, away from the axial hydrogens. Consequently, while the equatorial conformer is favored, the energy penalty for the axial conformer is surprisingly low, making the system more conformationally mobile than methylcyclohexane.

Visualization of Conformational Equilibrium

The following diagram illustrates the equilibrium and the specific steric interactions involved.

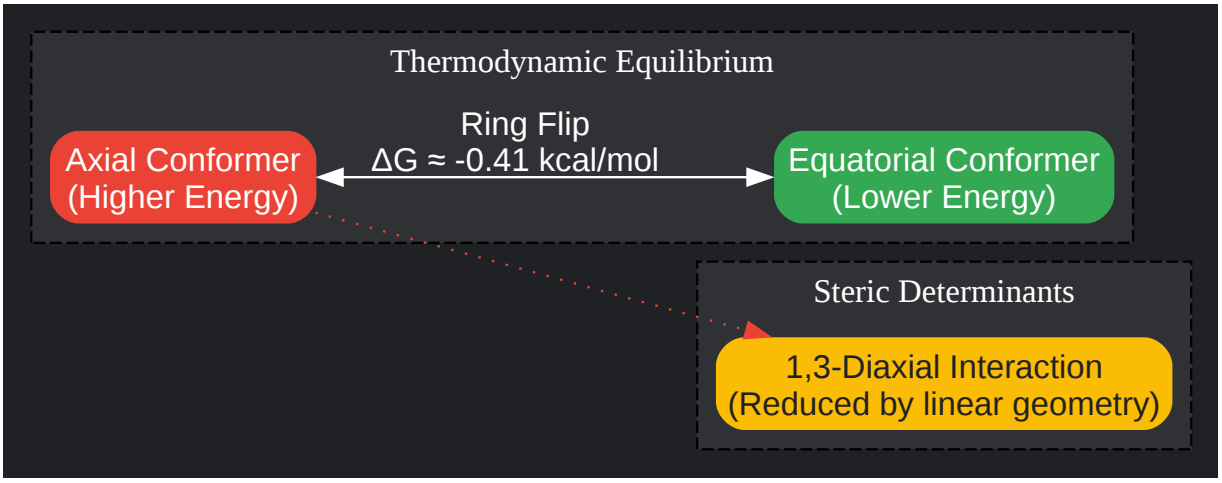

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Figure 1: Conformational equilibrium of ethynylcyclohexane.[1] The linear alkyne reduces 1,3-diaxial repulsion compared to spherical alkyl groups.

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Synthetic Strategies: The Bestmann-Ohira Protocol[3][4][5][6]

While the Corey-Fuchs reaction is a classic method, it requires two steps and strong bases (

-BuLi).[1] For high-value intermediates in drug discovery, the Bestmann-Ohira Reagent (BOR) offers a milder, one-pot homologation of aldehydes to terminal alkynes.[1]

Methodology: One-Pot Homologation

This protocol converts cyclohexanecarbaldehyde to ethynylcyclohexane using dimethyl (1-diazo-2-oxopropyl)phosphonate (BOR).[1]

Reagents:

- Substrate: Cyclohexanecarbaldehyde (1.0 equiv)[1]
- Reagent: Bestmann-Ohira Reagent (1.2 equiv)[1][3]
- Base: Potassium Carbonate (

  , 2.0 equiv)[3]
- Solvent: Methanol (MeOH)[1]

Step-by-Step Protocol

- Preparation: Flame-dry a round-bottom flask and purge with Argon. Dissolve cyclohexanecarbaldehyde (10 mmol) in anhydrous MeOH (50 mL).
- Base Addition: Add

  (20 mmol) in one portion. The mixture may become slightly turbid.
- Reagent Addition: Cool the solution to 0°C. Add the Bestmann-Ohira reagent (12 mmol) dropwise.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–12 hours.

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- Validation Point: Monitor by TLC.[1] The aldehyde spot should disappear, and a less polar spot (alkyne) should appear.

- Workup: Dilute with diethyl ether (

) and quench with saturated aqueous

  . Wash the organic layer with brine, dry over

  , and concentrate.

- Purification: Flash column chromatography (Hexanes/EtOAc).

Reaction Workflow Diagram

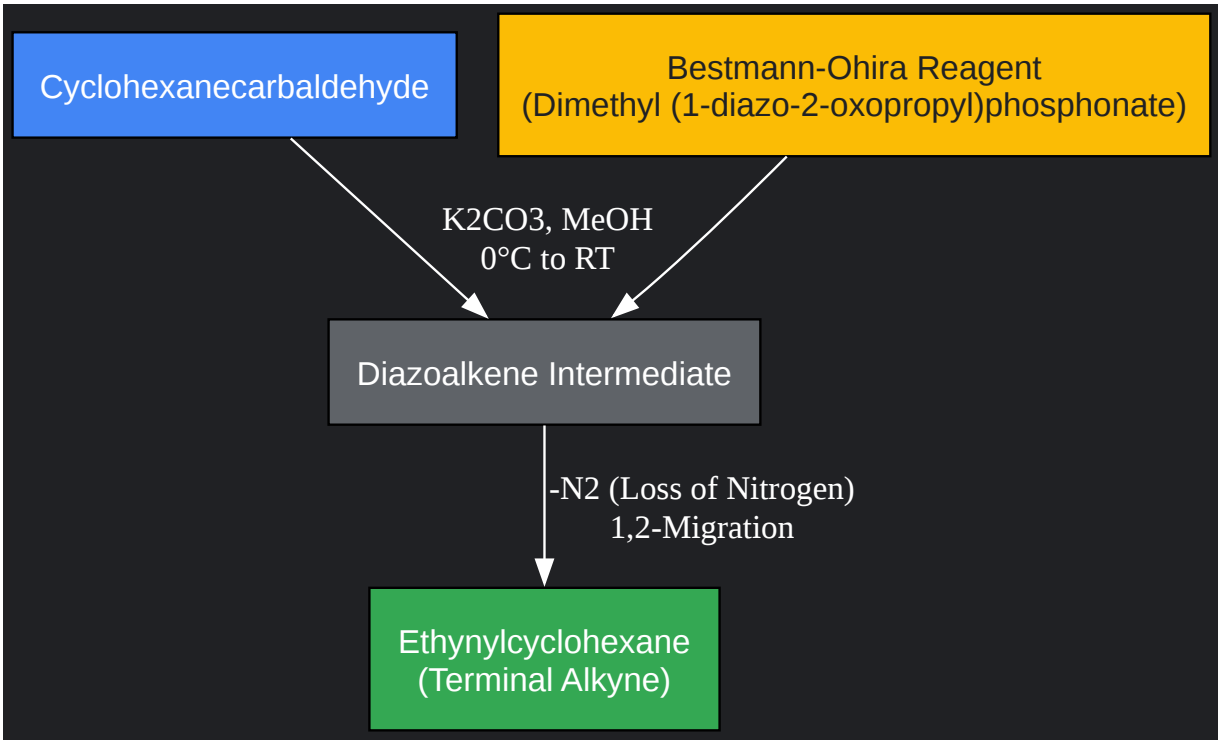

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Figure 2: Seyferth-Gilbert homologation using the Bestmann-Ohira reagent.[1] The mechanism involves a diazoalkene intermediate.[4][3]

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Analytical Characterization

Validating the structure requires distinguishing the alkyne from potential allene byproducts and confirming the chair conformation.

Infrared (IR) Spectroscopy

IR is the fastest diagnostic tool for this functional group.[1]

Vibration Mode	Wavenumber ( )	Characteristics
Stretch	~3300	Sharp, strong diagnostic peak.[1]
Stretch	~2100 - 2120	Weak to medium intensity (often weak in symmetric internal alkynes, but visible here).[1]
( )	2850 - 2960	Standard alkyl stretches from the ring.[1]

Nuclear Magnetic Resonance (NMR)

H NMR (500 MHz,):

- Acetylenic Proton: ppm (doublet, Hz).[1]
- Methine Proton ( ): The coupling constant of the proton attached to the carbon bearing the alkyne is critical for conformational analysis.

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- Axial

  (Equatorial Alkyne): Large vicinal coupling (

  Hz) with adjacent axial protons.[1]

- Equatorial

  (Axial Alkyne): Smaller couplings (

  Hz).[1]

C NMR:

- Terminal Carbon:

  ppm.[1]

- Internal Alkyne Carbon:

  ppm.[1]

Applications in Drug Design[8][9][10]

Bioisosterism and Pharmacokinetics

The cyclohexyl alkyne motif serves as a bioisostere for phenyl rings.

- 3D Topology: Unlike the flat phenyl ring, the cyclohexyl group has volume (3D), potentially filling hydrophobic pockets more effectively.[5]
- Metabolic Stability: The alkyne is generally resistant to rapid oxidative metabolism compared to alkyl chains, though terminal alkynes can sometimes be metabolically active (forming reactive acetylides or undergoing oxidation).

"Click" Chemistry Readiness

The terminal alkyne is a "spring-loaded" electrophile for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1] This allows the cyclohexyl group to be easily conjugated to libraries of azides, facilitating Fragment-Based Drug Discovery (FBDD).

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References

- PubChem.Ethynylcyclohexane | C8H12.[1][6] National Library of Medicine.[1] [Link][1]
- Organic Chemistry Portal.Seyferth-Gilbert Homologation / Bestmann-Ohira Reagent. [Link] [1]
- Baxendale, I. R., et al.Multistep Synthesis Using Modular Flow Reactors: Bestmann–Ohira Reagent for the Formation of Alkynes and Triazoles. Durham University.[1] [Link]
- NIST Chemistry WebBook.Cyclohexene, 4-ethenyl- (IR Spectrum Data). National Institute of Standards and Technology.[1][7] [Link]

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Sources

- 1. 1-Ethynylcyclohexene | C8H10 | CID 79128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. homework.study.com [homework.study.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Seyferth-Gilbert Homologation [organic-chemistry.org]
- 5. img01.pharmablock.com [img01.pharmablock.com]
- 6. Ethynylcyclohexane | C8H12 | CID 70263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Cyclohexene, 4-ethenyl- [webbook.nist.gov]

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